

Performance evaluation of propylene glycol dioleate as a bio-based plasticizer

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Compound of Interest

Compound Name: *Propylene glycol dioleate*

Cat. No.: *B085745*

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Propylene Glycol Dioleate: A Bio-Based Challenger to Traditional Plasticizers

In the quest for sustainable and safer materials, **propylene glycol dioleate** (PGDO) is emerging as a promising bio-based plasticizer, offering a viable alternative to conventional phthalate-based plasticizers like di(2-ethylhexyl) phthalate (DEHP) and diisononyl phthalate (DINP). This guide provides a comprehensive performance evaluation of PGDO, comparing its efficacy against these industry standards through experimental data. The focus is on mechanical properties, thermal stability, and migration resistance, critical parameters for researchers, scientists, and drug development professionals.

Performance at a Glance: PGDO vs. Phthalates

Quantitative analysis of key performance indicators reveals that bio-based plasticizers derived from renewable resources, such as the mixture containing **propylene glycol dioleate**, exhibit performance comparable, and in some aspects superior, to traditional phthalates.^{[1][2]}

Performance Metric	Propylene Glycol Dioleate (Bio-based Ester Mixture)	DEHP (di(2-ethylhexyl) phthalate)	DINP (diisononyl phthalate)
Mechanical Properties (at 50 PHR)			
Tensile Strength	~19 MPa[1][2]	~19 MPa[1][2]	~19 MPa[1][2]
Elongation at Break	~250%[1][2]	~250%[1][2]	~250%[1][2]
Thermal Stability			
5% Weight Loss Temperature (in N ₂)	261.1 °C[1][2]	Not explicitly stated in the comparative study.	Not explicitly stated in the comparative study.
Migration Resistance			
Leaching/Migration	Result 70% lower than DEHP or DINP[1][2]	Baseline for comparison[1][2]	Baseline for comparison[1][2]

PHR: Parts per hundred parts of resin.

In-Depth Analysis of Performance

Mechanical Properties:

The plasticizing efficiency of the bio-based ester mixture containing **propylene glycol dioleate** is on par with that of DEHP and DINP. At a concentration of 50 parts per hundred parts of resin (PHR), all three plasticizers yield PVC formulations with a tensile strength of approximately 19 MPa and an elongation at break of around 250%.^{[1][2]} This indicates that PGDO can impart the desired flexibility and strength to PVC without compromising its mechanical integrity. The hardness of the resulting PVC is also comparable across the tested plasticizers, further confirming their similar efficiency.^[1]

Thermal Stability:

Thermogravimetric analysis (TGA) demonstrates the good thermal and thermo-oxidative stability of the bio-based plasticizer mixture. The temperature at which a 5% weight loss occurs

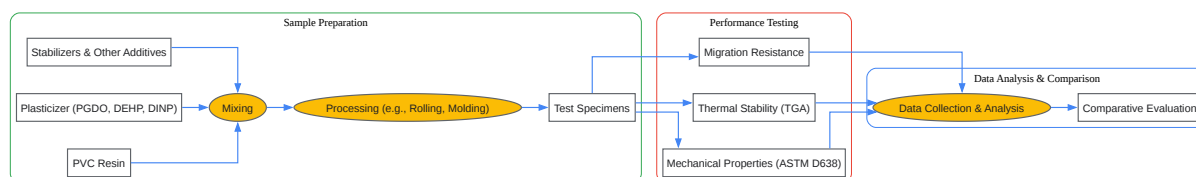
is 261.1 °C in a nitrogen atmosphere.[1][2] This is a critical parameter, as plasticizers often have lower thermal stability than the PVC polymer itself.[1]

Migration Resistance:

A significant advantage of the synthesized bio-based plasticizers, including **propylene glycol dioleate**, is their excellent resistance to migration.[1][2] Studies have shown that the migration of these bio-based plasticizers can be up to 70% lower than that of DEHP or DINP.[1][2] This is a crucial factor, especially for applications where plasticizer leaching is a concern, such as in medical devices and food packaging. The higher molecular weight and potential for entanglement with the PVC chains contribute to this reduced migration.

Experimental Workflows and Methodologies

To ensure objective and reproducible results, standardized testing protocols are employed to evaluate the performance of plasticizers. Below are detailed methodologies for the key experiments cited in this guide.



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Overall experimental workflow for plasticizer performance evaluation.

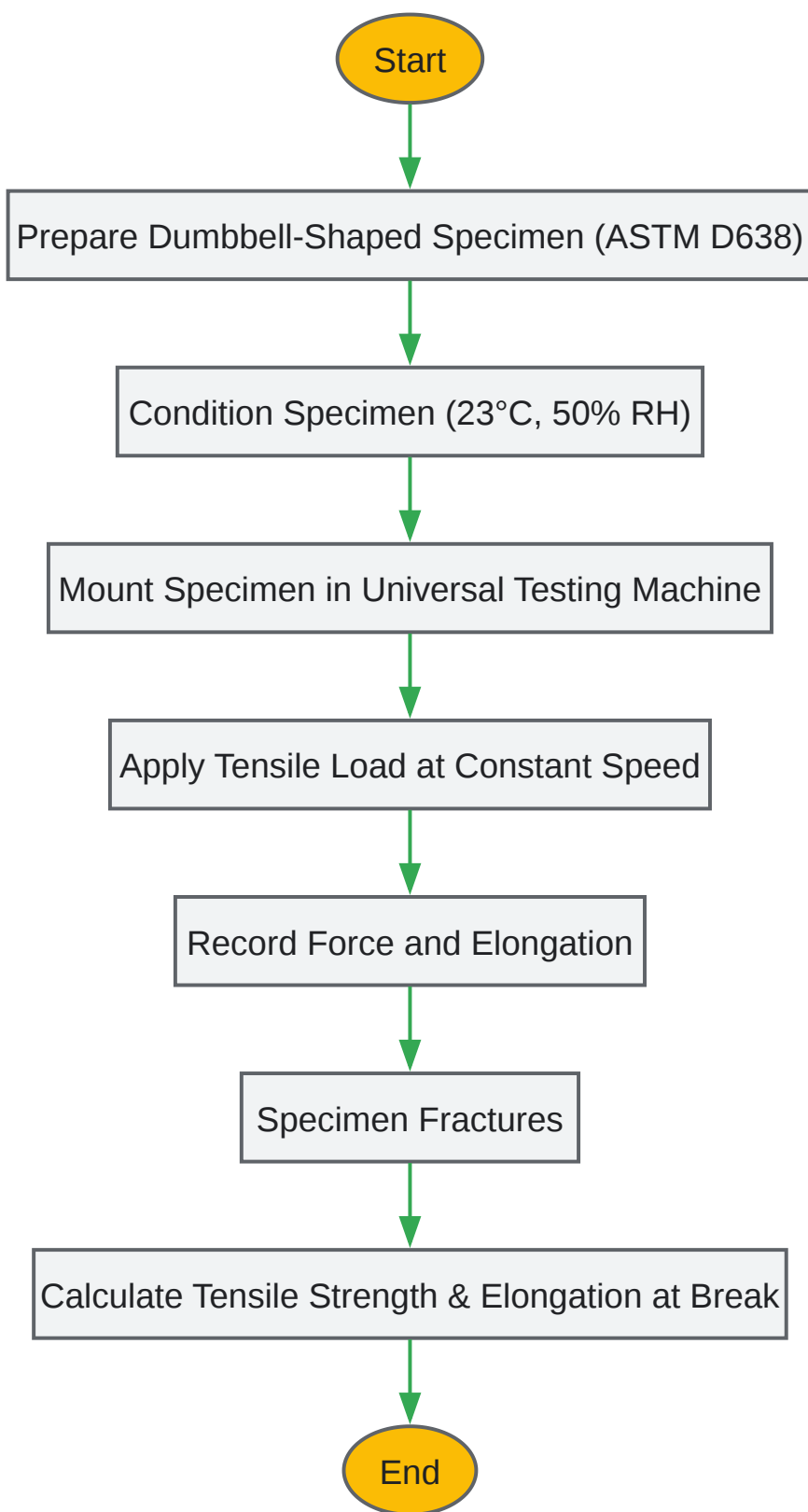
Mechanical Properties Testing

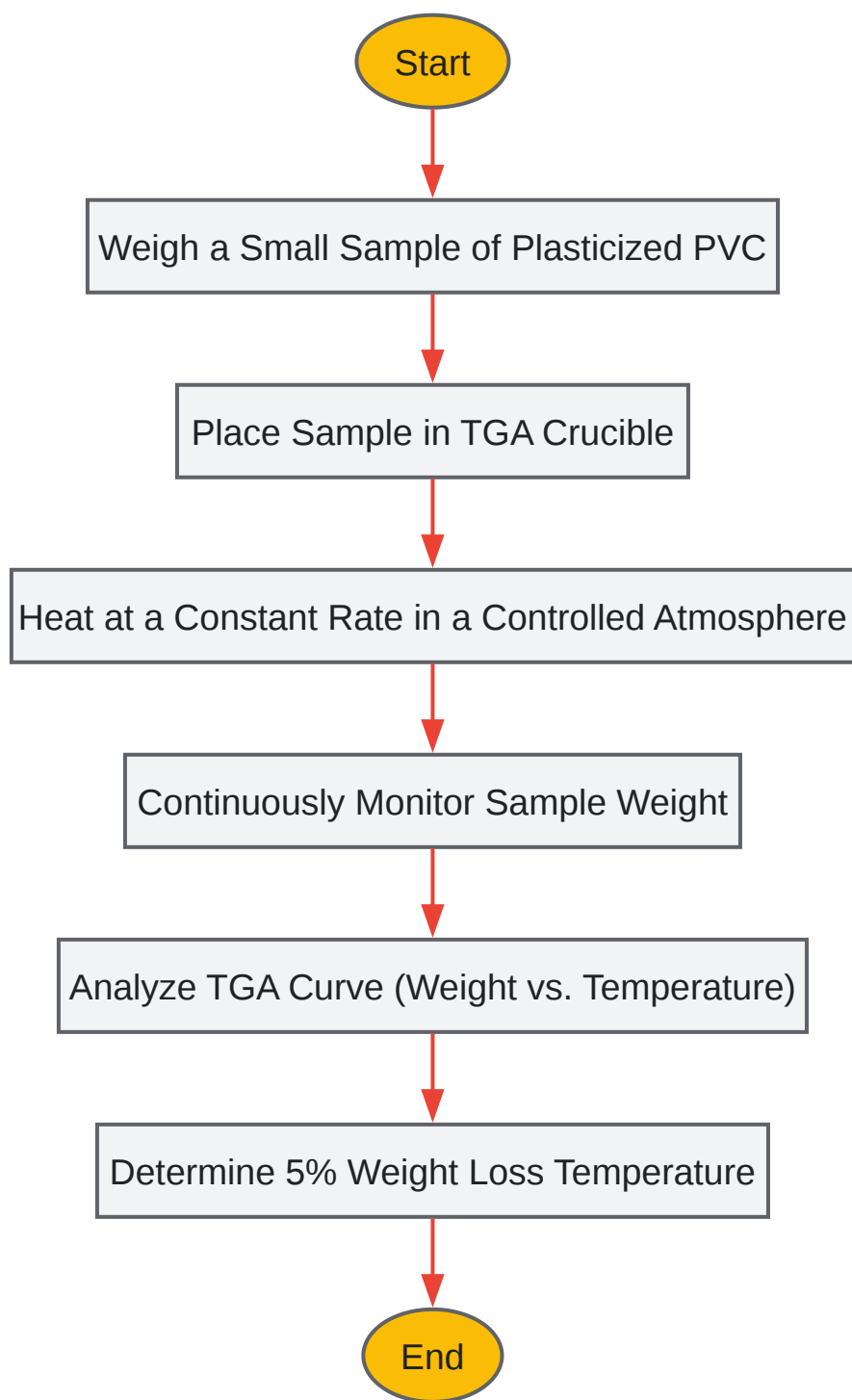
Objective: To determine the tensile strength and elongation at break of the plasticized PVC samples.

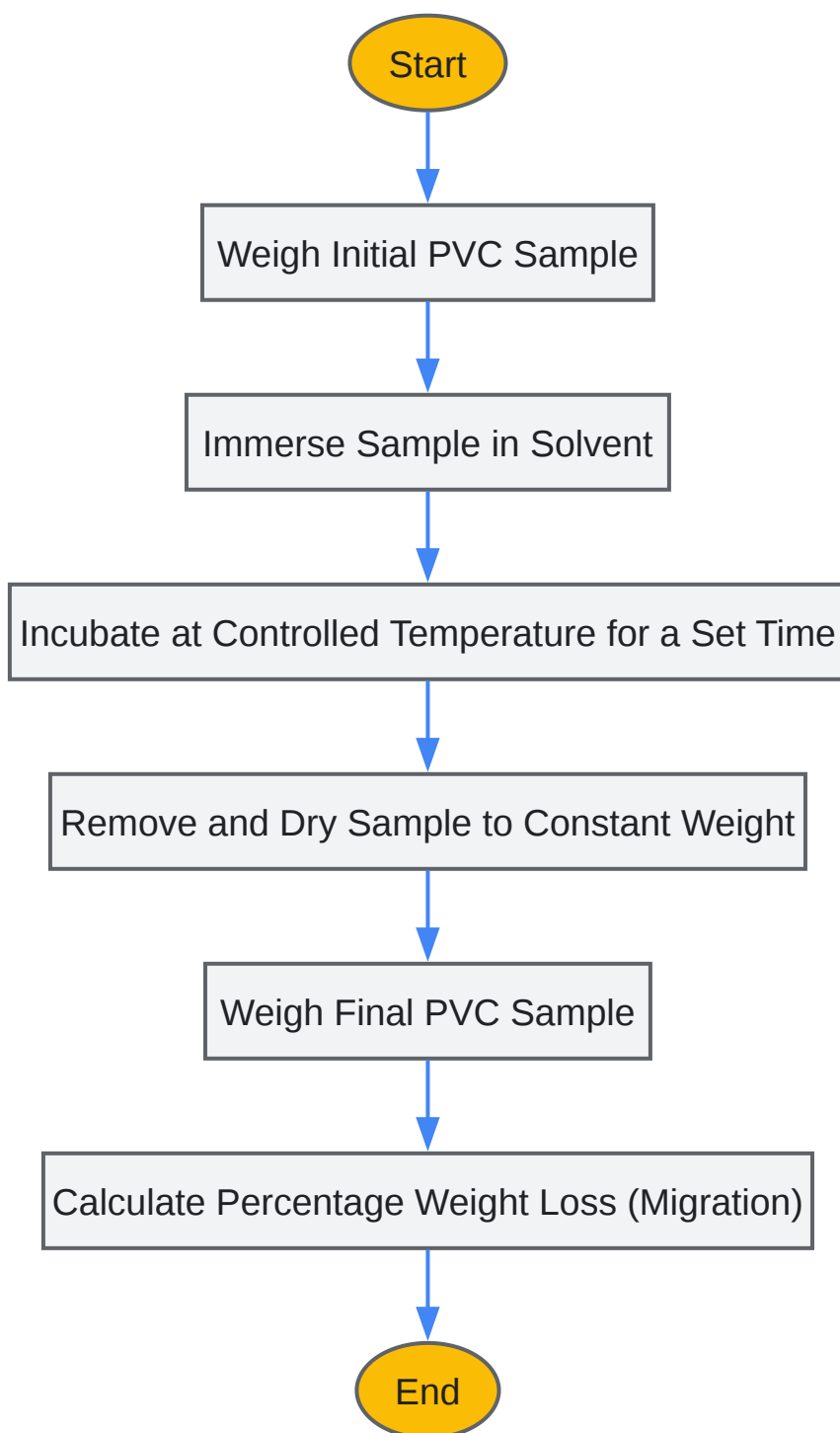
Standard: ASTM D638 - Standard Test Method for Tensile Properties of Plastics.

Methodology:

- **Specimen Preparation:** Dumbbell-shaped test specimens are prepared from the plasticized PVC sheets according to the dimensions specified in ASTM D638.
- **Conditioning:** The specimens are conditioned at a standard temperature (e.g., 23 ± 2 °C) and relative humidity (e.g., $50 \pm 5\%$) for a specified period before testing.
- **Testing:** A universal testing machine is used to apply a tensile load to the specimen at a constant rate of crosshead movement until it fractures.
- **Data Acquisition:** The force and elongation are recorded throughout the test.
- **Calculations:**
 - Tensile strength is calculated by dividing the maximum load by the original cross-sectional area of the specimen.
 - Elongation at break is the percentage increase in length of the specimen at the point of fracture.







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